

a comparative study of catalysts for the synthesis of oxalic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxalic acid

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A Comparative Analysis of Catalysts for Oxalic Acid Synthesis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various catalytic systems for the synthesis of **oxalic acid**, a key platform chemical with wide-ranging applications in the pharmaceutical and chemical industries. We delve into heterogeneous, homogeneous, and enzymatic catalysts, presenting their performance based on experimental data, and providing detailed protocols for key synthetic methods.

Performance Comparison of Catalytic Systems

The efficiency of **oxalic acid** synthesis is highly dependent on the chosen catalytic system and reaction conditions. The following table summarizes the performance of representative catalysts from different categories.

Catalyst Type	Catalyst	Substrate	Conversion (%)	Selectivity/Yield (%)	Key Reaction Conditions	Reference(s)
Heterogeneous	Fe@CNT	5-Hydroxymethylfurfural (5-HMF)	Up to 99%	Up to 48.4% (Oxalic Acid)	Water, 1 MPa O ₂ , 140°C, 1.5 h	[1][2]
V-Mo-MCM-41	Molasses	-	83% (Yield)	1 hour, minimal H ₂ SO ₄	[3][4]	
Ruthenium on Carbon (Ru/C)	Oxalic Acid (Hydrogenation to Glycolic Acid)	73%	90% (Glycolic Acid)	125°C, 6 h	[5]	
Homogeneous	Nitric Acid (with V ₂ O ₅)	Sucrose/Glucose	High	70-80% (Yield)	55-65°C, H ₂ SO ₄ co-catalyst	[6][7]
Enzymatic	Glycolate Oxidase	Glycolic Acid	-	High selectivity for glyoxylic acid, which can be further oxidized to oxalic acid.	pH ~8.0, O ₂ atmosphere	[8][9]

Experimental Protocols

Detailed methodologies for the synthesis of **oxalic acid** using different catalytic systems are provided below.

Heterogeneous Catalysis: Oxidation of 5-HMF using Fe@CNT

This protocol is based on the synthesis of **oxalic acid** from a biomass-derived platform chemical, 5-HMF, using an iron-carbon nanotube catalyst.

Catalyst Synthesis (Fe@CNT):

- Precursor Solution: Dissolve 1.0 g of ferrocene in 50 mL of toluene.
- Chemical Vapor Deposition (CVD):
 - Place a sealed quartz tube in a tube furnace.
 - Purge the tube with Argon (Ar) at 50 sccm while ramping the temperature to 790°C at a rate of 5°C/min.
 - Once the temperature is reached, inject the precursor solution at a rate of 10 mL/hour for 4 hours under a flow of 50 sccm H₂ and 400 sccm Ar.
 - Allow the furnace to cool to room temperature under Ar flow.
 - Collect the black Fe@CNT powder.
- Catalyst Activation: Heat the synthesized Fe@CNT in a muffle furnace at 570°C for 40 minutes (ramp rate: 10°C/min) to remove any amorphous carbon and expose the iron active sites.

Oxalic Acid Synthesis:

- Reaction Setup: In a high-pressure batch reactor, add the activated Fe@CNT catalyst to an aqueous solution of 5-HMF.
- Reaction Conditions:
 - Seal the reactor and purge with O₂.
 - Pressurize the reactor to 1 MPa with O₂.

- Heat the reaction mixture to 140°C and maintain for 1.5 hours with vigorous stirring.
- Product Analysis: After cooling and depressurizing the reactor, analyze the liquid product for **oxalic acid** concentration using High-Performance Liquid Chromatography (HPLC).

Homogeneous Catalysis: Nitric Acid Oxidation of Sucrose

This classic method utilizes a strong oxidizing agent to convert carbohydrates into **oxalic acid**.

- Reaction Initiation:
 - In a flat-bottomed flask, place 20 g of cane sugar and add 100 mL of concentrated nitric acid.^[6] A small amount of vanadium pentoxide (V_2O_5) can be added as a catalyst to accelerate the reaction.^[6]
 - Heat the flask in a boiling water bath. A vigorous reaction will occur with the evolution of brown nitrogen dioxide fumes. (Caution: This step must be performed in a well-ventilated fume hood).^[6]^[10]^[11]
- Reaction Control: Once the reaction starts, remove the flask from the water bath and allow the reaction to proceed for about 15 minutes.^[6]
- Concentration and Crystallization:
 - Gently heat the resulting solution to evaporate it to a volume of about 20 mL.^[6]
 - Add 40 mL of distilled water and re-evaporate to approximately 20 mL.^[6]
 - Cool the solution in an ice-water bath to induce crystallization of **oxalic acid**.^[6]^[12]
- Purification:
 - Filter the crystals and redissolve them in a minimal amount of hot water.^[6]
 - Allow the solution to cool slowly for recrystallization to obtain purified **oxalic acid** crystals.^[6]

- Dry the crystals between filter paper or in a desiccator.[6]

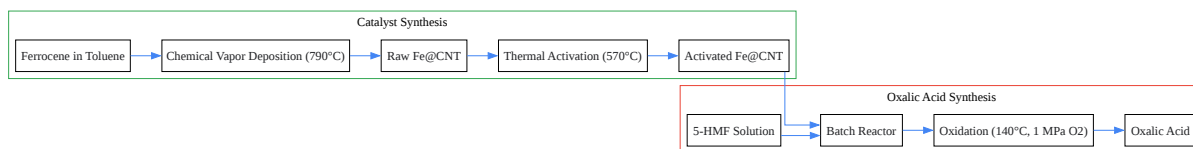
Enzymatic Synthesis: Oxidation of Glycolic Acid

This method utilizes the high selectivity of enzymes for the conversion of a precursor to an intermediate that can be further oxidized to **oxalic acid**.

- Enzyme Preparation: Prepare a solution of glycolate oxidase in a suitable buffer (e.g., Tris buffer, pH 8.0).
- Reaction Mixture: In a reaction vessel, combine the glycolate oxidase solution with a solution of glycolic acid. The presence of catalase is recommended to decompose the hydrogen peroxide byproduct, which can inhibit the glycolate oxidase.[8]
- Reaction Conditions:
 - Maintain the reaction mixture at a controlled temperature (e.g., 25°C).[8]
 - Sparge the solution with oxygen or air to provide the necessary oxidant.[8]
- Monitoring and Product Formation:
 - Monitor the reaction progress by measuring the consumption of glycolic acid or the formation of glyoxylic acid using HPLC.
 - The primary product, glyoxylic acid, can be further oxidized to **oxalic acid** in a subsequent step or may be partially oxidized in situ.

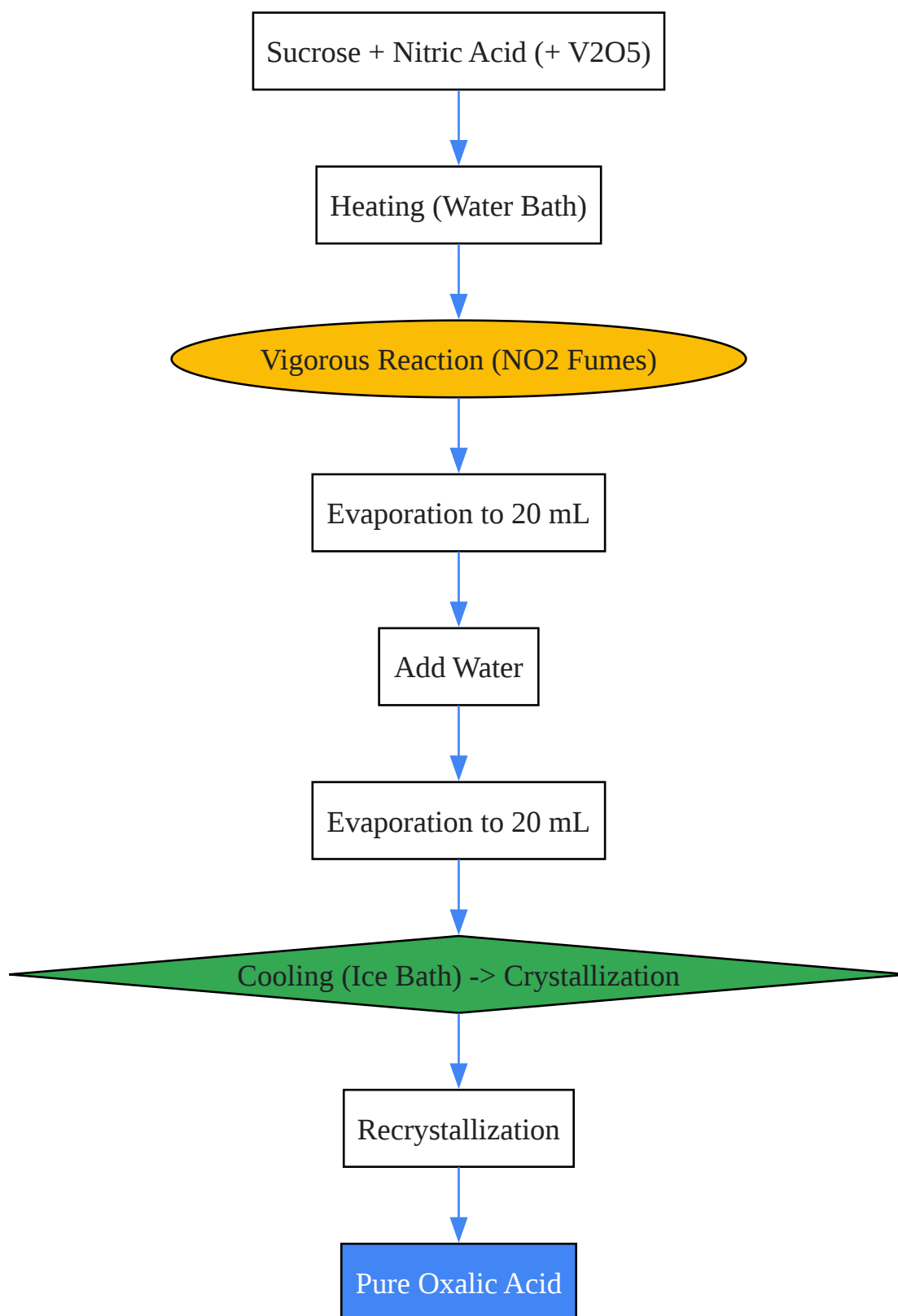
Visualizing the Processes

To better understand the experimental workflows and reaction pathways, the following diagrams have been generated using the DOT language.



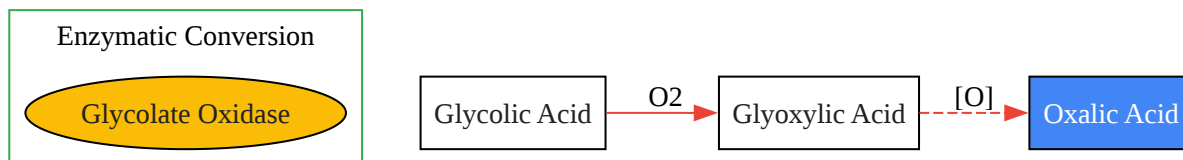
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Caption: Experimental workflow for the synthesis of **oxalic acid** from 5-HMF using a Fe@CNT catalyst.



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Caption: Workflow for the homogeneous catalytic synthesis of **oxalic acid** from sucrose.



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- To cite this document: BenchChem. [a comparative study of catalysts for the synthesis of oxalic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b126610#a-comparative-study-of-catalysts-for-the-synthesis-of-oxalic-acid>]

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